

Technical Guide: Discovery, Synthesis, and Characterization of [D-Ala², Val⁵]-Enkephalin[1]

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Compound of Interest

Compound Name: *Enkephalin, ala(2)-val(5)-*

CAS No.: 78859-44-6

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Executive Summary

Molecule: [D-Ala², Val⁵]-Enkephalin (Sequence: Tyr-D-Ala-Gly-Phe-Val) Class: Synthetic Opioid Peptide / Enkephalin Analogue Primary Application: Opioid receptor research, metabolic stability studies, and structure-activity relationship (SAR) validation.[1]

This technical guide details the rational design, solid-phase synthesis, and pharmacological validation of [D-Ala², Val⁵]-Enkephalin.[1] While native enkephalins (Met- and Leu-enkephalin) are potent opioid agonists, their rapid degradation by aminopeptidases limits their utility.[1] The [D-Ala², Val⁵]-analogue represents a critical structural modification: the substitution of Glycine at position 2 with D-Alanine confers enzymatic resistance, while Valine at position 5 maintains the hydrophobic integrity required for receptor binding cleft interaction.[1]

Part 1: Rational Design and Historical Context[1]

The Stability Problem

Discovered in 1975 by Hughes and Kosterlitz, native enkephalins (Tyr-Gly-Gly-Phe-Leu/Met) act as endogenous ligands for

-opioid receptors.[1] However, their in vivo half-life is measured in minutes due to rapid hydrolysis of the

peptide bond by aminopeptidases.[1]

The D-Amino Acid Solution

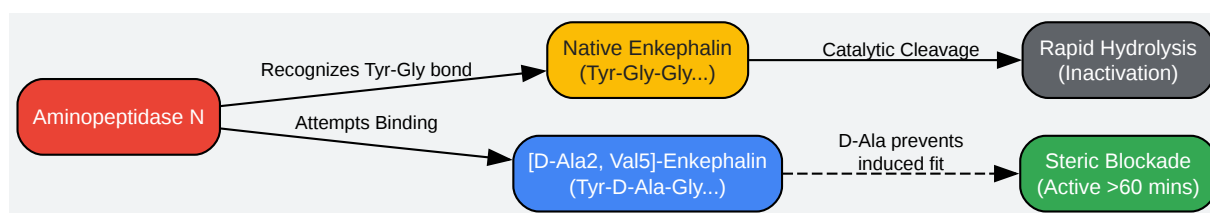
The synthesis of [D-Ala², Val⁵]-Enkephalin is grounded in the "retro-inverso" and steric hindrance strategies developed in the late 1970s.[1]

- Position 2 Modification (D-Ala): Replacing the achiral Glycine with D-Alanine introduces a methyl group in a non-natural stereochemical configuration.[1] This creates steric hindrance that prevents the catalytic pocket of aminopeptidases (specifically Aminopeptidase N) from properly engaging the N-terminal tyrosine, thereby extending the half-life from minutes to hours.[1]
- Position 5 Modification (Val): The native Leucine (or Methionine) is replaced with Valine.[1] Valine is structurally similar to Leucine (branched-chain aliphatic) but slightly more rigid.[1] This substitution probes the tolerance of the hydrophobic pocket in the opioid receptor, often retaining high affinity for

and

receptors.[1]

Mechanism of Stabilization (Diagram)



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Figure 1: Mechanism of enzymatic resistance.[1] The D-Ala substitution prevents Aminopeptidase N from cleaving the N-terminal Tyrosine.[1]

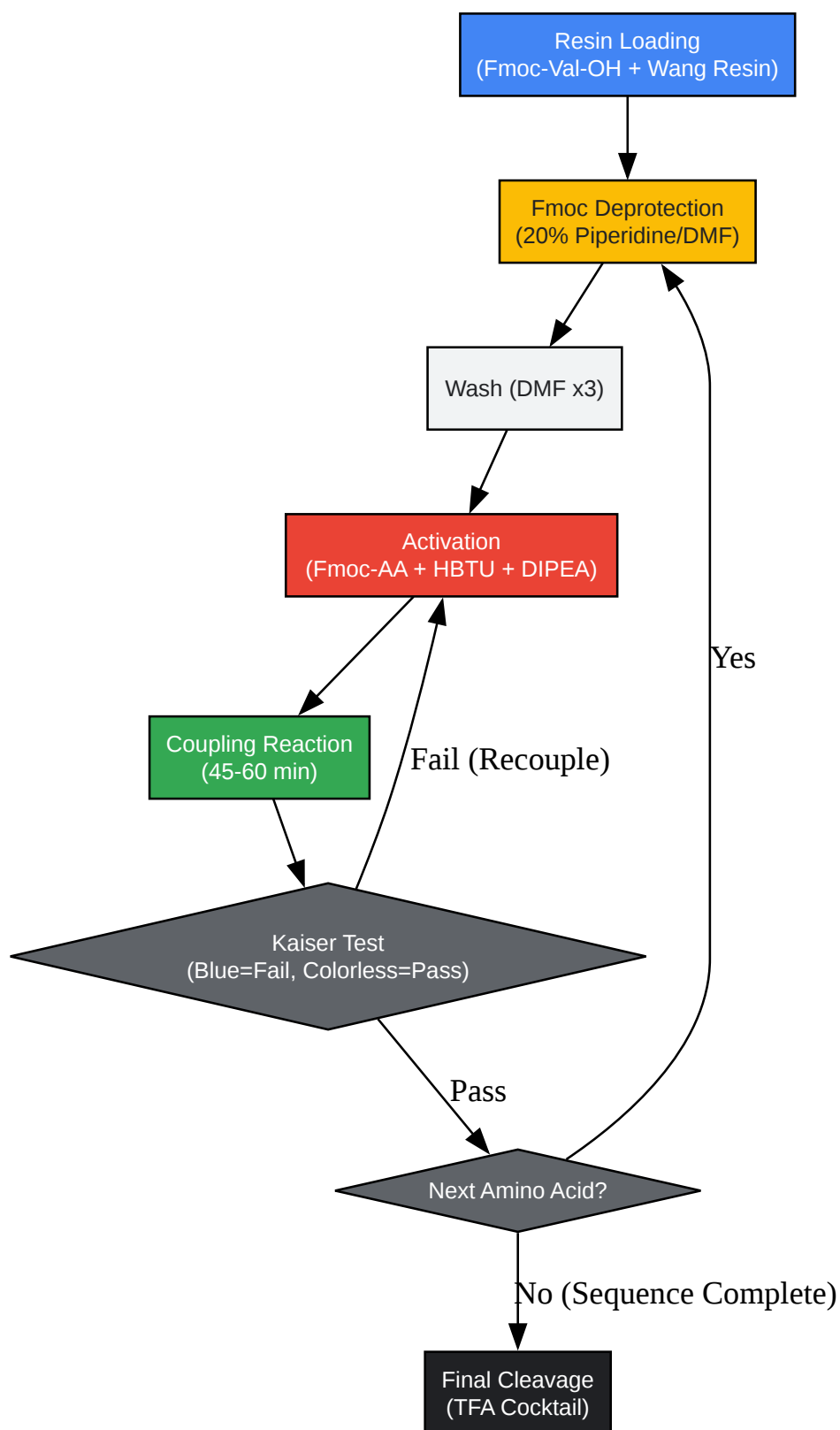
Part 2: Chemical Synthesis Protocol

Methodology: Fmoc Solid-Phase Peptide Synthesis (SPPS) Scale: 0.1 mmol C-Terminus: Free Acid (Standard) or Amide (Optional)[1]

Reagents and Materials

Component	Specification	Purpose
Resin	Wang Resin (0.6-0.8 mmol/g)	Generates C-terminal Carboxylic Acid (Val-OH)
Fmoc-AA	Fmoc-Val-OH, Fmoc-Phe-OH, Fmoc-Gly-OH, Fmoc-D-Ala-OH, Fmoc-Tyr(tBu)-OH	Amino acid building blocks
Activator	HBTU or DIC/Oxyma	Carboxyl activation
Base	DIPEA (Diisopropylethylamine)	Base for activation
Deprotection	20% Piperidine in DMF	Removes Fmoc group
Cleavage	TFA / TIS / Water (95:2.5:2.5)[1]	Cleaves peptide from resin and removes tBu

Synthesis Workflow (Diagram)



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Figure 2: Fmoc-SPPS cycle for the synthesis of [D-Ala2, Val5]-Enkephalin.

Step-by-Step Protocol

Step 1: Resin Loading (First AA)[1]

- Swell 150 mg Wang resin in DCM for 30 min.
- Dissolve Fmoc-Val-OH (5 eq) in DCM/DMF. Add DIC (2.5 eq) and DMAP (0.1 eq).[1]
- Add to resin and shake for 2 hours.
- Capping: Add acetic anhydride/pyridine to block unreacted sites. Wash with DMF.

Step 2: Elongation Cycle (Repeat for Phe, Gly, D-Ala, Tyr)[1]

- Deprotection: Treat resin with 20% Piperidine in DMF (2 x 10 min). Wash with DMF (3x), DCM (3x).[1][2]
- Activation: Dissolve next amino acid (e.g., Fmoc-Phe-OH, 3 eq) with HBTU (2.9 eq) and DIPEA (6 eq) in DMF.
- Coupling: Add activated solution to resin. Shake for 45–60 minutes at room temperature.
- Monitoring: Perform Kaiser test. If beads remain colorless, coupling is complete. If blue, repeat coupling.
- Critical Note: For Fmoc-D-Ala-OH, ensure high chiral purity of the starting material to prevent L-Ala contamination.[1] For Fmoc-Tyr(tBu)-OH, the tBu group protects the phenolic hydroxyl.
[1]

Step 3: Final Cleavage and Isolation[1][3]

- Wash final resin (Tyr-D-Ala-Gly-Phe-Val-Resin) with DCM and dry under nitrogen.[1]
- Prepare Cleavage Cocktail: 95% TFA, 2.5% TIS (Triisopropylsilane), 2.5% H₂O.
- Incubate resin in cocktail for 2 hours. The high acid concentration cleaves the ester linkage to the resin and removes the tBu protection on Tyrosine.[1]
- Filter resin; collect filtrate.[1]

- Precipitation: Add filtrate dropwise to cold diethyl ether (-20°C). Centrifuge to pellet the white peptide precipitate.[\[1\]](#)

Part 3: Analytical Characterization[\[1\]](#)

Trustworthiness in peptide science relies on rigorous validation. The following parameters confirm the identity and purity of [D-Ala², Val⁵]-Enkephalin.

Expected Data Specifications

Parameter	Specification	Notes
Molecular Formula		Based on free acid form
Molecular Weight	555.63 g/mol	Monoisotopic Mass
HPLC Purity	> 95%	Required for biological assays
Solubility	Water, 1% Acetic Acid	Hydrophobic Val5 may require small % Acetonitrile

HPLC Purification Protocol

- Column: C18 Reverse Phase (e.g., Phenomenex Jupiter, 5μm, 300Å).[\[1\]](#)
- Solvent A: 0.1% TFA in Water.[\[4\]](#)
- Solvent B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 65% B over 30 minutes.
- Detection: UV at 220 nm (peptide bond) and 280 nm (Tyrosine aromatic ring).[\[1\]](#)

Mass Spectrometry Validation

- Method: ESI-MS or MALDI-TOF.[\[1\]](#)
- Target Ion:

.[\[1\]](#)

- Fragment Ions: Look for

-series ions corresponding to the loss of Tyr (181 Da) or Val (117 Da) to confirm sequence order.[\[1\]](#)

Part 4: Pharmacological Profile[\[1\]](#)[\[7\]](#)

Receptor Affinity

[D-Ala², Val⁵]-Enkephalin retains the high affinity for opioid receptors characteristic of the enkephalin family.[\[1\]](#)

- Delta (

) Receptor: High affinity (K_i ~ 1-10 nM).[\[1\]](#)

- Mu (

) Receptor: Moderate to High affinity.[\[1\]](#)

- Selectivity: While native enkephalins are

-selective, the D-Ala modification often broadens affinity.[\[1\]](#) The Val⁵ residue, being hydrophobic, mimics the native Leu⁵, maintaining a profile similar to Leu-Enkephalin but with vastly superior stability.[\[1\]](#)

In Vivo Stability[\[1\]](#)

- Native Enkephalin:

minutes (Blood plasma).[\[1\]](#)

- [D-Ala², Val⁵]-Enkephalin:

minutes.[\[1\]](#)

- Implication: This analogue is suitable for behavioral studies (e.g., tail-flick analgesia tests) where native enkephalins would degrade before reaching the target tissue.[\[1\]](#)

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